

# Summary of Information on N-Ethylhexedrone (N,N-Diethyl hexylone hydrochloride)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Diethyl hexylone  
hydrochloride*

Cat. No.: *B3026120*

[Get Quote](#)

**Chemical and Pharmacological Profile:** N-Ethylhexedrone is a stimulant compound belonging to the substituted cathinone class. It is structurally related to other cathinones like pentedrone and hexedrone. Its mechanism of action is believed to involve the inhibition of the reuptake of monoamine neurotransmitters, primarily dopamine and norepinephrine, in the brain. This action leads to increased extracellular concentrations of these neurotransmitters, resulting in its stimulant effects.

**Health Risks and Effects:** The use of synthetic cathinones like N-Ethylhexedrone is associated with a wide range of adverse health effects, which can be severe and life-threatening.

Reported adverse effects include:

- **Cardiovascular:** Tachycardia (rapid heart rate), hypertension (high blood pressure), chest pain, and in severe cases, myocardial infarction (heart attack) and cardiac arrest.
- **Neurological:** Agitation, anxiety, paranoia, hallucinations, psychosis, seizures, and hyperthermia (dangerously high body temperature).
- **Psychological:** Euphoria, increased energy, and sociability, but also severe cravings, addiction, and psychiatric disturbances.
- **Other:** Rhabdomyolysis (muscle breakdown), kidney failure, and liver damage.

Due to the illicit manufacturing of such substances, the purity and composition of street samples are often unknown, further increasing the risk of overdose and unpredictable toxic effects.

**Legal Status:** N-Ethylhexedrone is controlled in numerous countries. In the United States, it is classified as a Schedule I controlled substance under the Controlled Substances Act, meaning it has a high potential for abuse, no currently accepted medical use in treatment, and a lack of accepted safety for use under medical supervision. Its legal status is similar in many other nations, reflecting a global consensus on its potential for harm.

Given the nature of this substance, it is crucial for researchers, scientists, and drug development professionals to be aware of its legal and ethical implications. Research should be focused on understanding its toxicology and public health impact rather than its application. Any handling of this substance must be done in strict compliance with all applicable laws and regulations under the appropriate governmental licenses.

For safety and legal reasons, detailed protocols and application notes for the use of N-Ethylhexedrone cannot be provided. If you are a researcher with the appropriate licenses to study controlled substances, you must consult your institution's safety protocols and regulatory guidelines.

- To cite this document: BenchChem. [Summary of Information on N-Ethylhexedrone (N,N-Diethyl hexylone hydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026120#use-of-n-n-diethyl-hexylone-hydrochloride-as-a-research-chemical>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)